

"Ethyl 2-chloro-5-cyano-6-methylnicotinate" chemical properties and structure

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Compound of Interest

Compound Name: *Ethyl 2-chloro-5-cyano-6-methylnicotinate*

Cat. No.: *B1302081*

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An In-depth Technical Guide to Ethyl 2-chloro-5-cyano-6-methylnicotinate

This technical guide provides a comprehensive overview of the chemical properties, structure, and plausible synthetic route for **Ethyl 2-chloro-5-cyano-6-methylnicotinate**, a substituted pyridine derivative of interest to researchers, scientists, and drug development professionals. Due to the limited publicly available information on this specific compound, this guide also includes data from closely related analogues to provide a broader context.

Chemical Properties and Structure

Ethyl 2-chloro-5-cyano-6-methylnicotinate is a solid organic compound with a molecular formula of $C_{10}H_9ClN_2O_2$ and a molecular weight of 224.64 g/mol. [1] Key identifying information and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	75894-43-8	
Molecular Formula	C ₁₀ H ₉ ClN ₂ O ₂	[1]
Molecular Weight	224.64 g/mol	[1]
Melting Point	49-51 °C	
IUPAC Name	ethyl 2-chloro-5-cyano-6-methylnicotinate	
InChI Key	VDAPYXHAXWXNDK-UHFFFAOYSA-N	
Physical Form	Solid	
Purity	Typically ≥95%	

The structure of **Ethyl 2-chloro-5-cyano-6-methylnicotinate** features a pyridine ring substituted with a chloro group at the 2-position, a cyano group at the 5-position, a methyl group at the 6-position, and an ethyl carboxylate group at the 3-position.

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **Ethyl 2-chloro-5-cyano-6-methylnicotinate** is not readily available in the public domain, a highly plausible synthetic route can be derived from established chemical transformations of analogous compounds. The most probable method involves the chlorination of its precursor, Ethyl 5-cyano-2-hydroxy-6-methylnicotinate. This precursor is commercially available.

Proposed Synthesis of **Ethyl 2-chloro-5-cyano-6-methylnicotinate**:

This proposed protocol is based on the general principle of converting 2-hydroxypyridines (which exist in equilibrium with their 2-pyridone tautomers) to 2-chloropyridines using a chlorinating agent such as phosphorus oxychloride (POCl₃). This is a standard and widely used method in pyridine chemistry.

Materials:

- Ethyl 5-cyano-2-hydroxy-6-methylnicotinate
- Phosphorus oxychloride (POCl_3)
- Anhydrous solvent (e.g., acetonitrile, N,N-dimethylformamide)
- Ice
- Saturated sodium bicarbonate solution
- Organic solvent for extraction (e.g., ethyl acetate, dichloromethane)
- Anhydrous sodium sulfate or magnesium sulfate
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend or dissolve Ethyl 5-cyano-2-hydroxy-6-methylnicotinate in an excess of phosphorus oxychloride or in an anhydrous solvent to which POCl_3 is added.
- **Chlorination:** Heat the reaction mixture to reflux and maintain for several hours. The reaction progress should be monitored by a suitable technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), until the starting material is consumed.
- **Work-up:** After completion, cool the reaction mixture to room temperature and then carefully pour it onto crushed ice with vigorous stirring. This step should be performed in a well-ventilated fume hood as the quenching of POCl_3 is highly exothermic and releases HCl gas.
- **Neutralization:** Neutralize the acidic aqueous mixture by the slow addition of a saturated sodium bicarbonate solution until the pH is neutral or slightly basic.
- **Extraction:** Extract the aqueous layer multiple times with an organic solvent like ethyl acetate or dichloromethane.

- **Drying and Concentration:** Combine the organic extracts and dry them over anhydrous sodium sulfate or magnesium sulfate. Filter off the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure **Ethyl 2-chloro-5-cyano-6-methylnicotinate**.

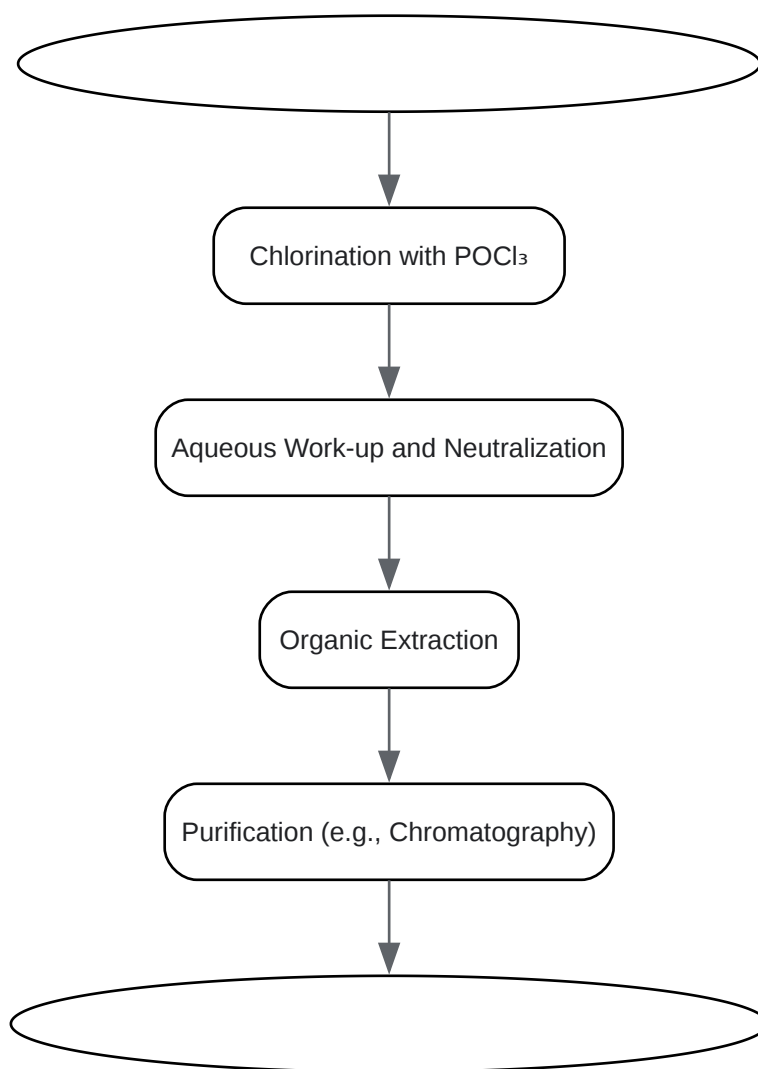
Analytical Characterization:

The structure and purity of the synthesized compound should be confirmed by standard analytical techniques:

- **NMR Spectroscopy (^1H and ^{13}C):** To confirm the molecular structure and the positions of the substituents on the pyridine ring.
- **Mass Spectrometry (MS):** To determine the molecular weight and fragmentation pattern.
- **Infrared (IR) Spectroscopy:** To identify the characteristic functional groups, such as the nitrile ($\text{C}\equiv\text{N}$) and ester ($\text{C}=\text{O}$) stretches.

Logical Relationships in Synthesis

The synthesis of **Ethyl 2-chloro-5-cyano-6-methylnicotinate** is logically dependent on the availability of its hydroxypyridine precursor and a suitable chlorination reagent. The general workflow for this chemical transformation is depicted below.



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Caption: Proposed synthetic workflow for **Ethyl 2-chloro-5-cyano-6-methylnicotinate**.

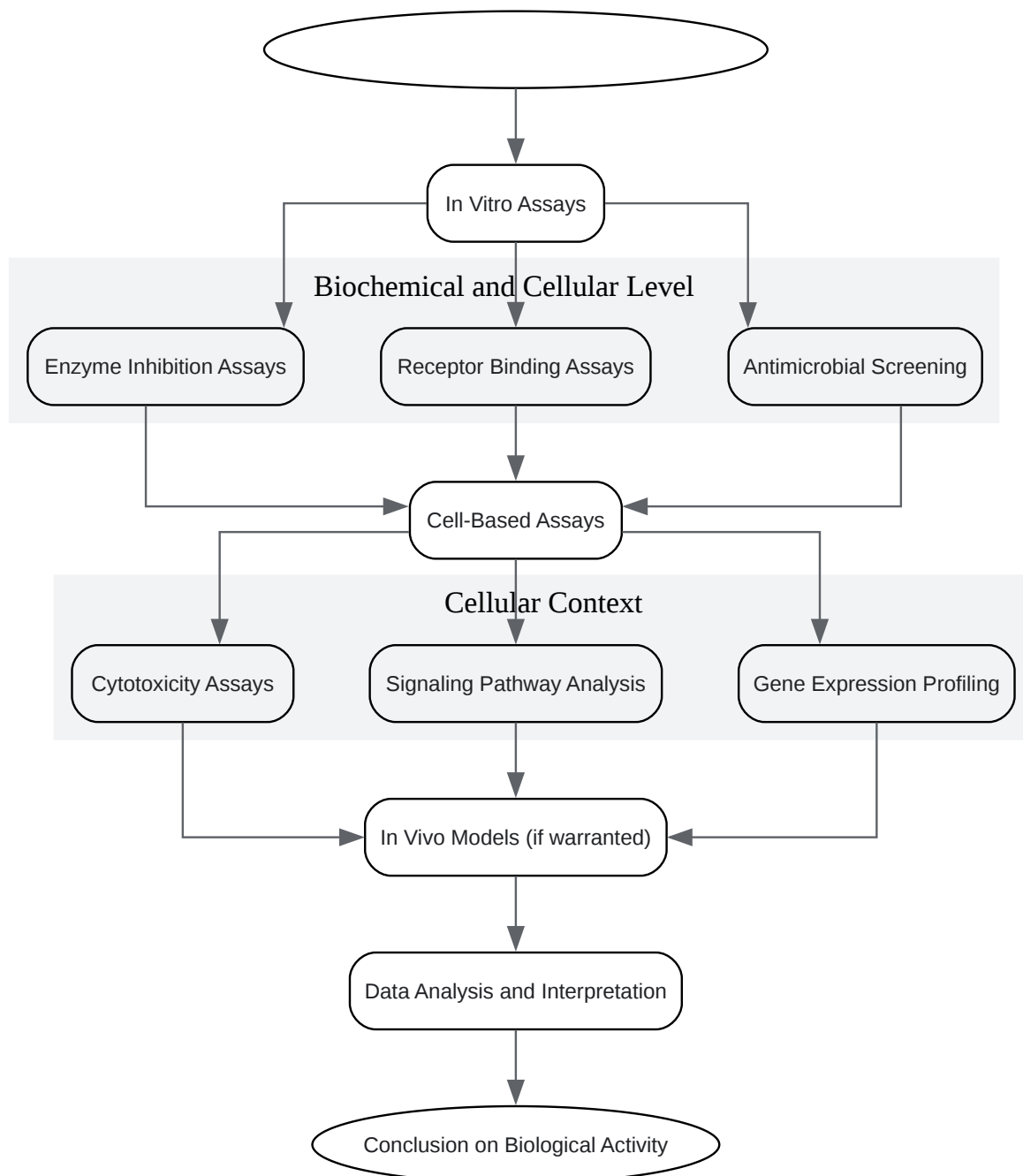
Biological Activity and Signaling Pathways

As of the date of this guide, there is no specific information available in peer-reviewed scientific literature regarding the biological activity or the involvement of **Ethyl 2-chloro-5-cyano-6-methylnicotinate** in any signaling pathways. Nicotinic acid and its derivatives are known to exhibit a wide range of biological activities, and substituted nicotinates are often investigated for their potential as fungicides, anti-inflammatory agents, and in other therapeutic areas. However, without specific experimental data for the title compound, any discussion of its biological role would be speculative. Researchers are encouraged to perform biological screening to elucidate its potential pharmacological profile.

Experimental Workflow for Biological Screening

For researchers interested in investigating the biological properties of **Ethyl 2-chloro-5-cyano-6-methylnicotinate**, a general experimental workflow for initial screening is proposed below.

This workflow can be adapted based on the specific research focus.



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Caption: General experimental workflow for biological screening.

This guide provides a foundational understanding of **Ethyl 2-chloro-5-cyano-6-methylnicotinate** based on currently available data and established chemical principles. Further experimental investigation is necessary to fully characterize its properties and potential applications.

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References

- 1. scbt.com [scbt.com]
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